(-)-bromochlorofluoromethane as a benchmark for new spectroscopic techniques

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Compound of Interest

Compound Name:	*Bromochlorofluoromethane, (-)-*
CAS No.:	*31747-37-2*
Cat. No.:	*B15721018*

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(-)-Bromochlorofluoromethane: A Benchmark for New Spectroscopic Frontiers

A comprehensive guide comparing the performance of (-)-bromochlorofluoromethane and its alternatives in advanced spectroscopic applications.

For researchers, scientists, and professionals in drug development, the precise characterization of molecular chirality is paramount. (-)-Bromochlorofluoromethane (CHBrClF), as one of the simplest stable chiral molecules, has emerged as a crucial benchmark for the development and validation of new spectroscopic techniques.[1] Its unique properties make it an ideal candidate for fundamental studies in stereochemistry and for pushing the boundaries of precision in spectroscopic measurements, particularly in the investigation of parity violation, a subtle effect predicted by the Standard Model of particle physics.[1][2]

This guide provides an objective comparison of (-)-bromochlorofluoromethane with other molecular systems used as spectroscopic benchmarks, supported by experimental data and detailed methodologies.

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Performance Comparison

The utility of a spectroscopic benchmark is determined by a combination of its intrinsic molecular properties and the precision with which these properties can be measured. The following tables summarize key quantitative data for (-)-bromochlorofluoromethane and selected alternative molecules, highlighting their suitability for different spectroscopic applications.

Molecule	Vibrational Transition (cm^{-1})	Description	Reference
(-)-Bromochlorofluoromethane (CHBrClF)	3026	C-H stretch	
	1311	C-H bend	
	1205	C-H bend	
	1078	C-F stretch	
	788	C-Cl stretch	
	664	C-Br stretch	
	427	FCCl bend	
	315	FCBr bend	
	226	ClCBr bend	
Chlorofluoroiodomethane (CHClFI)	~1050 (C-F stretch)	Potential for CO_2 laser-based high-resolution spectroscopy	

Table 1: Key Vibrational Frequencies for Spectroscopic Analysis. This table presents the fundamental vibrational frequencies of (-)-bromochlorofluoromethane, which are crucial for techniques like Infrared (IR) and Vibrational Circular Dichroism (VCD) spectroscopy. The C-F stretching mode around 1078 cm^{-1} is of particular interest for parity violation studies.

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Molecule	Calculated Parity-Violating Energy Difference (ΔEpv) between Enantiomers (aeV)	Calculated Parity-Violating Frequency Shift (Δνpv) in Vibrational Transitions (mHz)	Reference
(-)-Bromochlorofluoromethane (CHBrClF)	~200	~2.4 (for C-F stretch)	[1][3]
Chlorofluoroiodomethane (CHClFI)	Larger than CHBrClF (qualitative)	-	
Chiral Tungsten Complexes (e.g., NWHClI)	Up to 140,000	Up to 710	[4]

Table 2: Comparison of Calculated Parity-Violating Effects. This table compares the predicted magnitude of parity violation effects for different chiral molecules. While experimentally unconfirmed, these theoretical values guide the selection of promising candidates for these challenging measurements. The significantly larger predicted effects in heavier systems like chiral tungsten complexes make them attractive alternatives.

Experimental Protocols

Detailed and reproducible experimental protocols are the bedrock of scientific advancement. Below are outlines of the key experimental procedures for the synthesis, resolution, and spectroscopic analysis of (-)-bromochlorofluoromethane.

Synthesis and Resolution of (-)-Bromochlorofluoromethane Enantiomers

The preparation of enantiomerically pure (-)-bromochlorofluoromethane is a critical first step for its use as a spectroscopic benchmark.

Synthesis:

- Starting Material: The synthesis typically starts from bromochloromethane (CH_2BrCl).

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- Fluorination: A common method involves the reaction of bromochloromethane with a fluorinating agent, such as mercuric fluoride (HgF_2) or antimony trifluoride (SbF_3), to produce racemic bromochlorofluoromethane (CHBrClF).

- Purification: The crude product is purified by distillation to remove unreacted starting materials and byproducts.

Resolution of Enantiomers:

The separation of the racemic mixture into its constituent enantiomers is a challenging task due to the molecule's volatility and lack of functional groups suitable for classical resolution methods.

- Chiral Derivatizing Agent: One successful approach involves the use of a chiral resolving agent to form diastereomers. For instance, reaction with a chiral amine can lead to the formation of diastereomeric salts that can be separated by crystallization due to their different solubilities.

- Enantioselective Chromatography: Gas chromatography (GC) or high-performance liquid chromatography (HPLC) with a chiral stationary phase can be employed to separate the enantiomers.

- Regeneration: After separation, the chiral auxiliary is removed to yield the enantiomerically enriched (-)-bromochlorofluoromethane.

Vibrational Circular Dichroism (VCD) Spectroscopy

VCD spectroscopy measures the differential absorption of left and right circularly polarized infrared light by a chiral molecule.

- Sample Preparation: A solution of the enantiomerically pure sample is prepared in a suitable solvent (e.g., carbon tetrachloride or deuterated chloroform) at a concentration sufficient to obtain a good signal-to-noise ratio.

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer equipped with a VCD module is used. The key components include a photoelastic modulator (PEM) to modulate the polarization of the IR beam and a sensitive detector.

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- Data Acquisition: The VCD spectrum is recorded over the desired spectral range, typically in the mid-infrared region where fundamental vibrational transitions occur.
- Data Processing: The raw data is processed to obtain the final VCD spectrum, which shows positive and negative bands corresponding to the differential absorption.

High-Resolution Spectroscopy for Parity Violation Measurement

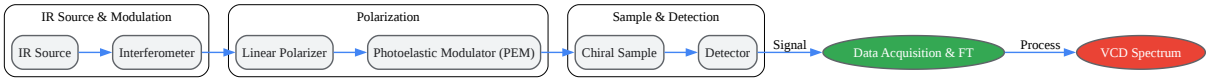
The experimental search for parity violation in chiral molecules requires extremely high spectral resolution and sensitivity.

- Molecular Beam: A supersonic jet expansion is used to cool the molecules to very low rotational and translational temperatures, which simplifies the spectrum by reducing the number of populated rotational levels and minimizing Doppler broadening.
- High-Resolution Laser Source: A narrow-linewidth, frequency-stabilized laser, such as a CO_2 laser or a quantum cascade laser (QCL), is used to probe specific rovibrational transitions.
- Detection Scheme: Sensitive detection techniques, such as cavity-enhanced absorption spectroscopy or Ramsey interferometry, are employed to measure the very small frequency differences between the enantiomers.
- Systematic Error Control: Meticulous control of systematic errors, such as those arising from magnetic fields or imperfections in the experimental setup, is crucial for a successful measurement.

Visualizing the Workflow

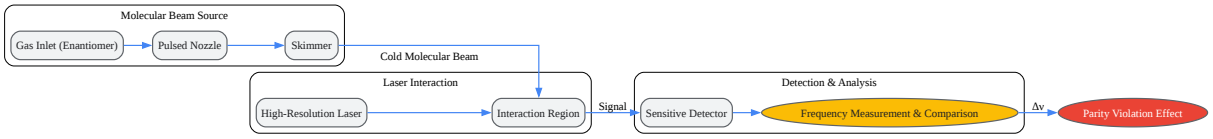
To better understand the experimental processes, the following diagrams, created using the DOT language, illustrate the workflows for VCD spectroscopy and the experimental search for parity violation.

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Caption: Experimental workflow for Vibrational Circular Dichroism (VCD) spectroscopy.



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